

# Best practices for handling and storing 4-Boronobenzenesulfonic acid

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## Compound of Interest

Compound Name: 4-Boronobenzenesulfonic acid

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## Technical Support Center: 4-Boronobenzenesulfonic Acid

This technical support center provides best practices for the handling, storage, and troubleshooting of **4-Boronobenzenesulfonic acid** (also known as 4-sulfophenylboronic acid) for researchers, scientists, and drug development professionals. The following information is compiled from safety data sheets of structurally similar boronic acids and should be used as a guide in conjunction with your institution's specific safety protocols.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Boronobenzenesulfonic acid** and what are its primary hazards?

**4-Boronobenzenesulfonic acid** is an organoboron compound containing both a sulfonic acid group and a boronic acid group. While specific hazard information for this compound is limited, related boronic acids are known to cause skin and eye irritation.<sup>[1][2]</sup> Ingestion may be harmful.<sup>[1]</sup> It is important to handle this compound with appropriate personal protective equipment (PPE).

Q2: What are the proper storage conditions for **4-Boronobenzenesulfonic acid**?

**4-Boronobenzenesulfonic acid** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[3]</sup> Many boronic acids are moisture-sensitive and should be stored

under an inert gas. For long-term stability, refrigeration is often recommended.[3]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

At a minimum, users should wear a laboratory coat, chemical-resistant gloves, and safety goggles.[1][3] If there is a risk of generating dust, a NIOSH/MSHA approved respirator is necessary. Work should be conducted in a chemical fume hood.

Q4: What materials are incompatible with **4-Boronobenzenesulfonic acid**?

Strong oxidizing agents, strong acids, and strong bases are generally incompatible with boronic acids.[3][4] Contact with these materials should be avoided to prevent potentially hazardous reactions.

Q5: How should I dispose of **4-Boronobenzenesulfonic acid** waste?

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Leave the chemical in its original container if possible. Uncleaned containers should be treated as the product itself.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored in a tightly sealed container, in a cool, dry place, and potentially under an inert atmosphere to prevent degradation from moisture.
Poor solubility in a non-polar organic solvent	Intrinsic polarity of the molecule due to the sulfonic acid group.	Consider using more polar organic solvents for dissolution. Phenylboronic acid, a related compound, shows higher solubility in ethers and ketones. <a href="#">[5]</a>
Material has changed color or appearance	Possible decomposition or contamination.	Do not use the material. Dispose of it according to your institution's hazardous waste guidelines and obtain a fresh supply.
Skin or eye irritation after handling	Direct contact with the compound.	Immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention. <a href="#">[1]</a> <a href="#">[3]</a> Always wear appropriate PPE to prevent exposure.

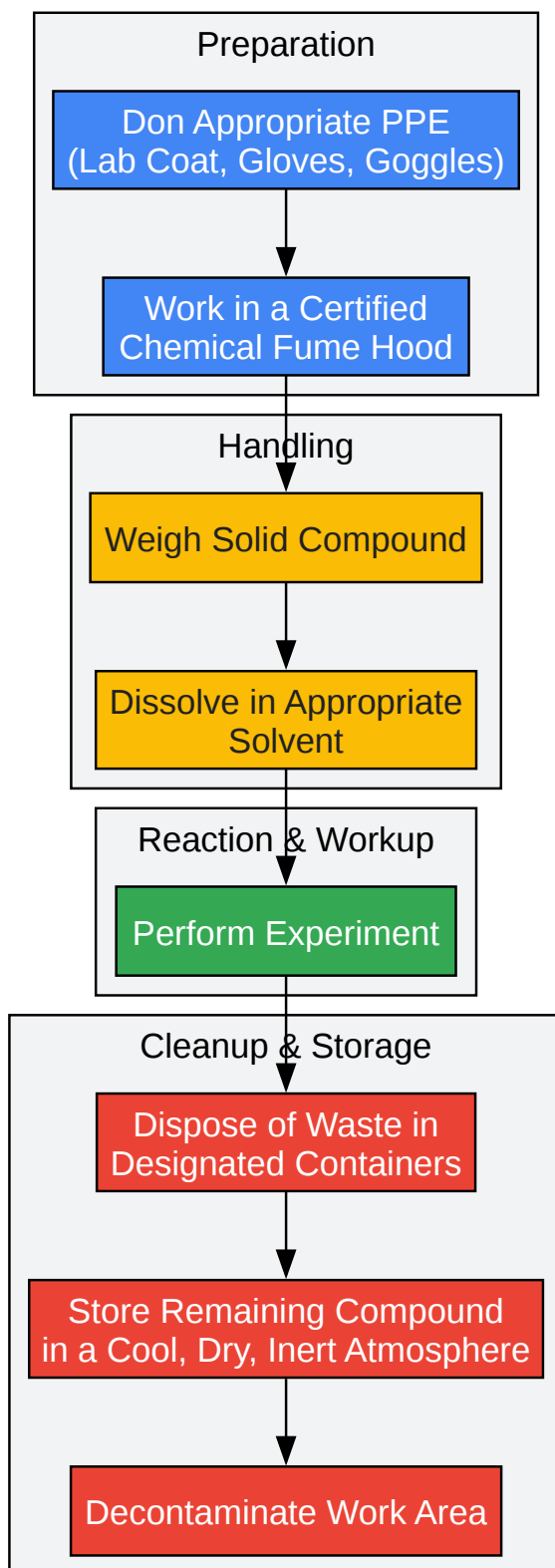
## Quantitative Data Summary

The following table summarizes key quantitative data for boronic acids that are structurally related to **4-Boronobenzenesulfonic acid**. This data is provided for reference and may not be fully representative of **4-Boronobenzenesulfonic acid** itself.

Property	Value	Compound
Melting Point	256 - 263 °C	p-Tolylboronic acid
287 - 292 °C	4-Bromophenylboronic acid[6]	(2-Formylphenyl)boronic acid
326 - 330 °C	4-Iodophenylboronic acid[7]	
Storage Temperature	2 - 8 °C (recommended for some boronic acids)	
Room Temperature	4-Iodophenylboronic acid[7]	4-Iodophenylboronic acid[7]
Solubility	Soluble in Methanol	
Soluble in ether, THF, DMSO, DMF, methanol	4-Bromophenylboronic acid[6]	

## Experimental Workflow & Handling Protocol

The following diagram outlines the recommended workflow for the safe handling and use of **4-Boronobenzenesulfonic acid** in a laboratory setting.



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